

# Spectroscopic and Thermal Analysis of Ibuprofen Isobutanolammonium: A Technical Guide

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## Compound of Interest

Compound Name: *Ibuprofen isobutanolammonium*

Cat. No.: *B12778291*

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## Abstract

This technical guide provides a detailed overview of the spectroscopic and thermal analysis of **Ibuprofen isobutanolammonium** salt. The formation of this salt is a strategy to enhance the physicochemical properties, such as solubility, of the parent drug, Ibuprofen. This document outlines the synthesis of the salt and focuses on its characterization using Fourier Transform Infrared (FTIR) Spectroscopy and Differential Scanning Calorimetry (DSC). Detailed experimental protocols for these techniques are provided, along with a clear presentation of the resulting data. The guide is intended to be a valuable resource for researchers and professionals involved in the development and characterization of active pharmaceutical ingredients (APIs).

## Introduction

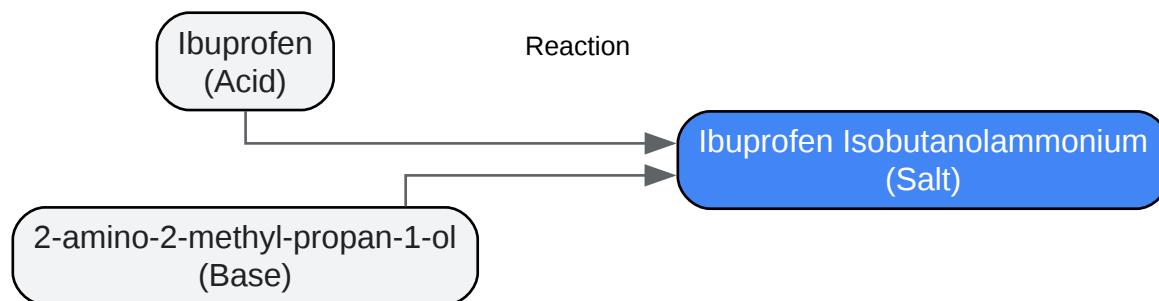
Ibuprofen, a non-steroidal anti-inflammatory drug (NSAID), is widely used for its analgesic, anti-inflammatory, and antipyretic properties.<sup>[1]</sup> However, its poor aqueous solubility can limit its bioavailability.<sup>[2]</sup> Salt formation is a common and effective strategy to improve the solubility and dissolution rate of poorly soluble APIs.<sup>[2][3]</sup> The formation of a salt with an appropriate counterion can significantly alter the physicochemical properties of the parent drug. This guide focuses

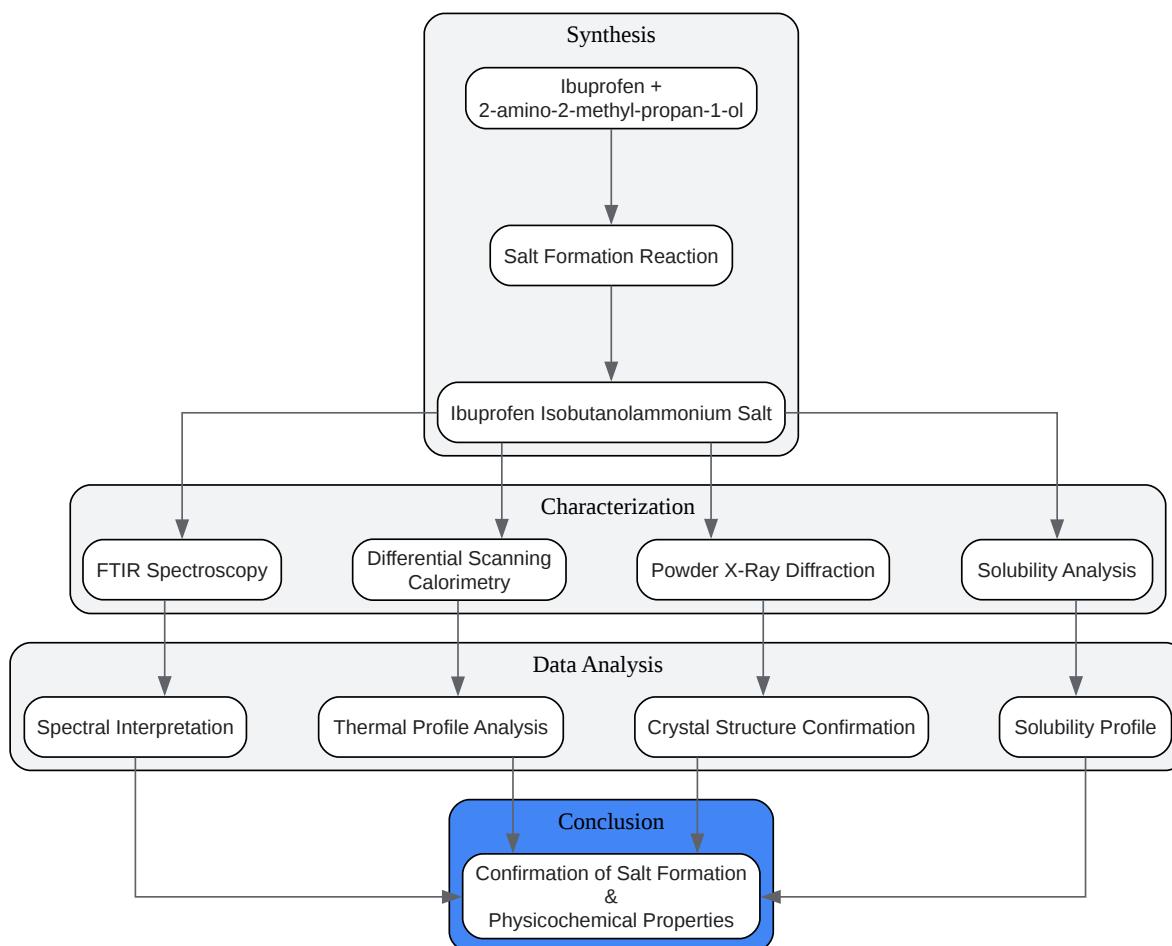
on the isobutanolammonium salt of Ibuprofen, formed by the reaction of Ibuprofen with 2-amino-2-methyl-propan-1-ol.[2][3]

The characterization of this new salt form is crucial to confirm its formation and to understand its solid-state properties. This guide provides a summary of the key analytical techniques used for this purpose, with a focus on FTIR spectroscopy and DSC.

## Synthesis of Ibuprofen Isobutanolammonium

The synthesis of **Ibuprofen isobutanolammonium** salt is achieved through a straightforward acid-base reaction between Ibuprofen and 2-amino-2-methyl-propan-1-ol.[2][3]



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## References

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